

Methyl 3-oxoheptanoate: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Methyl 3-oxoheptanoate**

Cat. No.: **B126765**

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CAS Number: 39815-78-6 Molecular Formula: C₈H₁₄O₃ Synonyms: Methyl Valerylacetate, 3-Ketoheptanoic acid methyl ester, Methyl 3-oxoenanthate

This document provides an in-depth technical guide on **Methyl 3-oxoheptanoate**, tailored for researchers, scientists, and professionals in drug development. It covers the compound's chemical and physical properties, synthesis, applications, and known biological activities, presenting data in a structured and accessible format.

Chemical and Physical Properties

Methyl 3-oxoheptanoate is a versatile organic compound that is a colorless to pale yellow liquid with a characteristic fruity odor.^[1] It is recognized for its utility as a key intermediate in various synthetic processes.^{[2][3]}

Table 1: Physicochemical Properties of **Methyl 3-oxoheptanoate**

Property	Value	Source(s)
Molecular Weight	158.19 g/mol	[4]
Density	0.990 - 0.994 g/mL at 20°C	[2][5]
Boiling Point	90-91 °C at 15 hPa, 94-96 °C at 10 mmHg	[2]
Refractive Index	1.430	[2]
Solubility	Soluble in organic solvents, limited solubility in water	[1]
Storage Conditions	0 - 8 °C, Store in a dry, sealed container	[2]

Table 2: Spectroscopic Data Summary

Spectrum Type	Key Peaks/Shifts	Source(s)
¹ H-NMR (200 MHz, CDCl ₃)	δ: 0.90 (t, 3H), 1.22-1.65 (m, 4H), 2.53 (t, 2H), 3.44 (s, 2H), 3.73 (s, 3H)	
¹³ C-NMR	Predicted data available	[4][5]
Infrared (IR)	Expected strong C=O stretching bands for ester (1735-1745 cm ⁻¹) and ketone (1715-1720 cm ⁻¹)	[6]
Mass Spectrometry (MS)	Data available, often through GC-MS	[4]

Synthesis and Experimental Protocols

While detailed, peer-reviewed, step-by-step synthesis protocols for **Methyl 3-oxoheptanoate** are not readily available in the public domain, a general methodology can be outlined based on common organic chemistry principles for the formation of β-keto esters and available brief

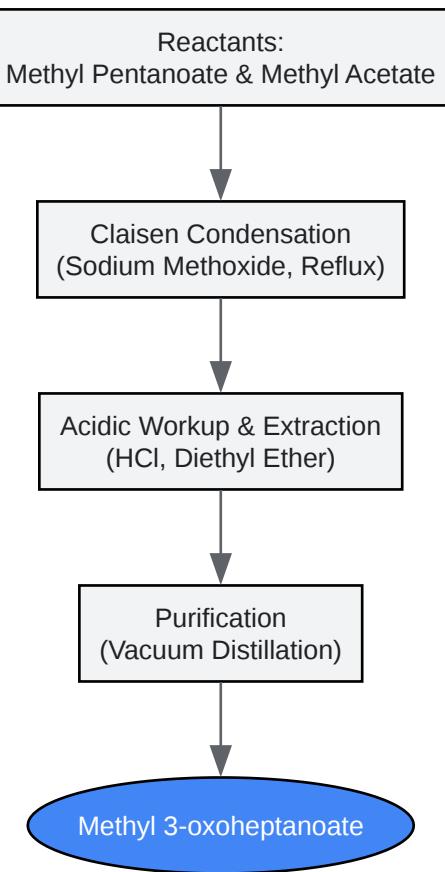
descriptions. One common route is the Claisen condensation of a methyl ester and another ester, followed by hydrolysis and decarboxylation.

A reported synthesis involves the reaction of methyl acetoacetate with an appropriate alkyl halide. Another brief protocol describes a yield of 61% and provides $^1\text{H-NMR}$ data for the resulting product.

General Experimental Protocol for Synthesis (Illustrative)

- **Reaction Setup:** A solution of a suitable sodium alkoxide (e.g., sodium methoxide) in an anhydrous alcohol (e.g., methanol) is prepared in a round-bottom flask equipped with a reflux condenser and a dropping funnel, under an inert atmosphere (e.g., nitrogen).
- **Addition of Reactants:** An appropriate ester (e.g., methyl pentanoate) is added dropwise to the stirred alkoxide solution. This is followed by the dropwise addition of a methyl ester (e.g., methyl acetate).
- **Reaction:** The reaction mixture is heated to reflux for several hours to drive the condensation reaction to completion.
- **Workup:** After cooling, the reaction is quenched by the addition of a dilute acid (e.g., HCl) until the solution is acidic. The aqueous layer is then extracted multiple times with an organic solvent (e.g., diethyl ether).
- **Purification:** The combined organic extracts are washed with brine, dried over an anhydrous salt (e.g., Na_2SO_4), and the solvent is removed under reduced pressure. The resulting crude product is then purified by vacuum distillation or column chromatography to yield pure **Methyl 3-oxoheptanoate**.

General Workflow for Methyl 3-oxoheptanoate Synthesis

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A generalized workflow for the synthesis of **Methyl 3-oxoheptanoate**.

Applications in Research and Development

Methyl 3-oxoheptanoate serves as a valuable building block in organic synthesis due to its reactive ketone and ester functional groups.^[2] Its applications span several industries:

- **Pharmaceutical Synthesis:** It is a key intermediate in the synthesis of more complex bioactive molecules.^{[2][3]} It has been used as a reagent to synthesize 4-oxymethyl-1,2-dioxanes, which have shown potent anti-malarial activity, and substituted cyclopenta-[d]-pyrimidines, which act as anti-microtubule agents for potential cancer therapy.

- Flavor and Fragrance Industry: The compound's fruity aroma makes it a useful flavoring agent in food products and a fragrance component in cosmetics.[2][4]
- Agrochemicals: It serves as an intermediate in the production of various agrochemicals.[2]
- Polymer Chemistry: It is employed in the manufacturing of specialty polymers, where it can enhance material properties like flexibility and durability.[3]

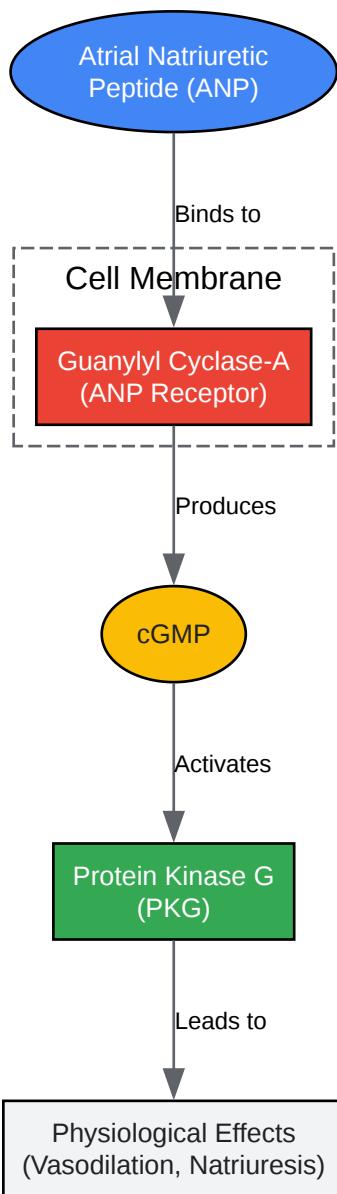
Biological Activity and Signaling Pathways

Methyl 3-oxoheptanoate is utilized as a biochemical reagent in life science research.[5] Some reports suggest it possesses anti-cancer properties, with evidence of inhibiting the growth of neuroblastoma and other cancer cells.[1]

Additionally, it has been noted to have an affinity for the atrial natriuretic peptide (ANP) receptor.[1] The ANP signaling pathway is crucial for regulating blood pressure and volume. ANP, a cardiac hormone, binds to its receptor, guanylyl cyclase-A (GC-A), which then produces the second messenger cyclic guanosine monophosphate (cGMP).[7] cGMP, in turn, activates protein kinase G (PKG), leading to various physiological effects like vasodilation and natriuresis.[7]

While an affinity for the ANP receptor is mentioned, the precise mechanism of interaction and its downstream consequences for **Methyl 3-oxoheptanoate** have not been fully elucidated in the available literature. Further research is required to understand if this compound acts as an agonist or antagonist and the therapeutic implications of this interaction.

Atrial Natriuretic Peptide (ANP) Signaling Pathway

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The canonical signaling pathway of Atrial Natriuretic Peptide (ANP).

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Methyl 3-oxoheptanoate** is classified as a substance that causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^[4] Appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn when handling this compound. It should be used in a well-ventilated area.

This document is intended for research purposes only and provides a summary of currently available information. Researchers should consult original research articles and safety data sheets for more detailed and specific information.

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